

# 2,6-diiodopyrazine chemical properties

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## Compound of Interest

Compound Name: 2,6-Diiodopyrazine

Cat. No.: B1311670

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## An In-depth Technical Guide to the Chemical Properties of 2,6-Diiodopyrazine

This technical guide provides a comprehensive overview of the core chemical properties, synthesis, and applications of **2,6-diiodopyrazine**, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical and Physical Properties

**2,6-Diiodopyrazine** is a halogenated heterocyclic compound that serves as a versatile building block in organic synthesis. Its physical and chemical characteristics are summarized below.

Property	Value
CAS Number	58138-79-7 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>4</sub> H <sub>2</sub> I <sub>2</sub> N <sub>2</sub> <a href="#">[2]</a>
Molecular Weight	331.88 g/mol <a href="#">[2]</a>
Appearance	White solid or light yellow powdery product <a href="#">[1]</a>
Boiling Point	329.7 ± 37.0 °C (Predicted) <a href="#">[1]</a>
Density	2.765 ± 0.06 g/cm <sup>3</sup> (Predicted) <a href="#">[1]</a>
pKa	-2.62 ± 0.10 (Predicted) <a href="#">[1]</a>
Storage	2–8 °C under inert gas (Nitrogen or Argon) <a href="#">[1]</a>

## Spectral Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **2,6-diiodopyrazine**.

Spectroscopy	Data
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ 8.74 (s, 2H)[1]
Mass Spectrum	(M+H) <sup>+</sup> = 332[1]

## Synthesis Protocol

A general procedure for the synthesis of **2,6-diiodopyrazine** involves the halogen exchange reaction of 2,6-dichloropyrazine.

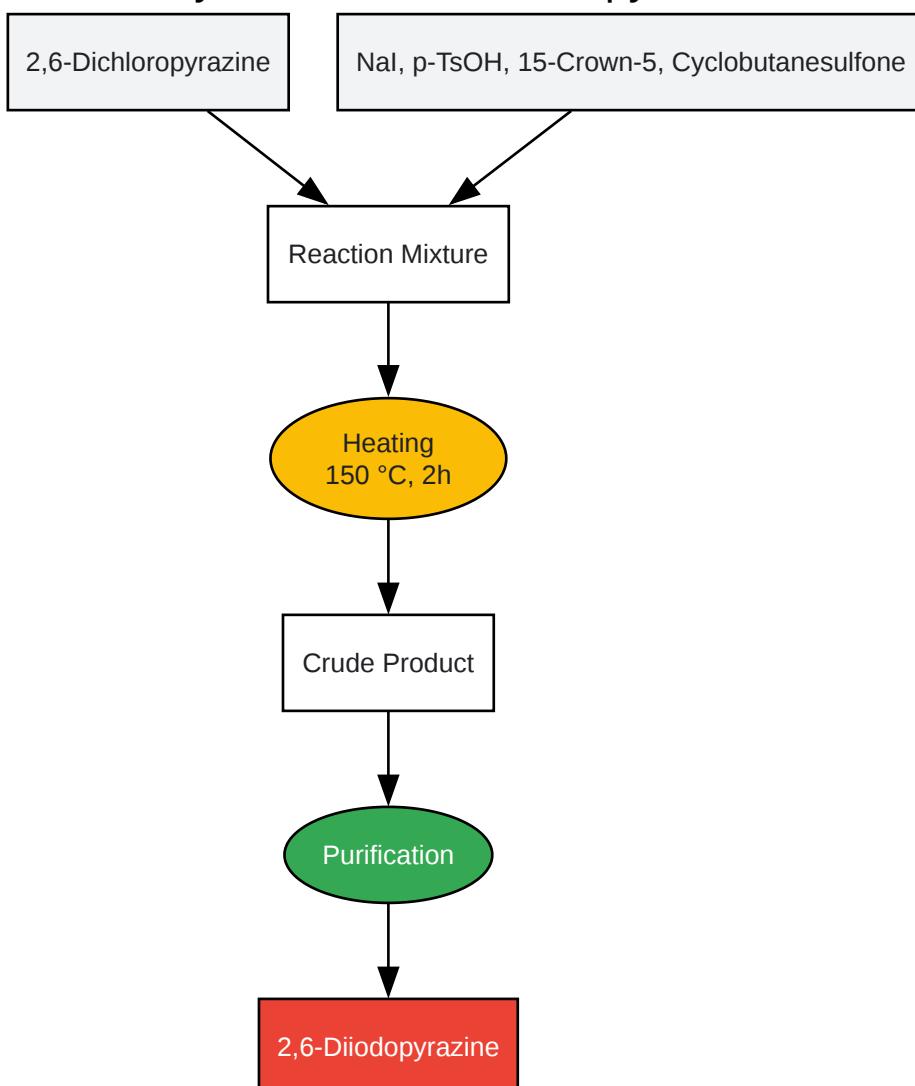
Experimental Protocol: Synthesis from 2,6-Dichloropyrazine[1]

- Reaction Setup: In a sealed tube, combine 2,6-dichloropyrazine (1.0 eq.), p-toluenesulfonic acid (2.0 eq.), sodium iodide (8.0 eq.), 15-crown-5, and cyclobutanesulfone.
- Heating: Heat the reaction mixture at 150 °C for 2 hours.
- Work-up:
  - Cool the mixture to room temperature.
  - Add water to the reaction mixture.
  - Neutralize with a saturated sodium bicarbonate solution.
  - Wash with a saturated sodium thiosulfate solution.
  - Extract the aqueous layer with ether.
  - Combine the ether extracts and dry with anhydrous sodium sulfate.
  - Concentrate the solution under reduced pressure.

- Precipitation and Purification:
  - Add water to the concentrated residue to precipitate the product.
  - Collect the solid by filtration.
  - Wash the solid sequentially with water and pentane.
  - Freeze-dry the product to yield a light yellow powder.

The reported yield for this procedure is 38%.[\[1\]](#)

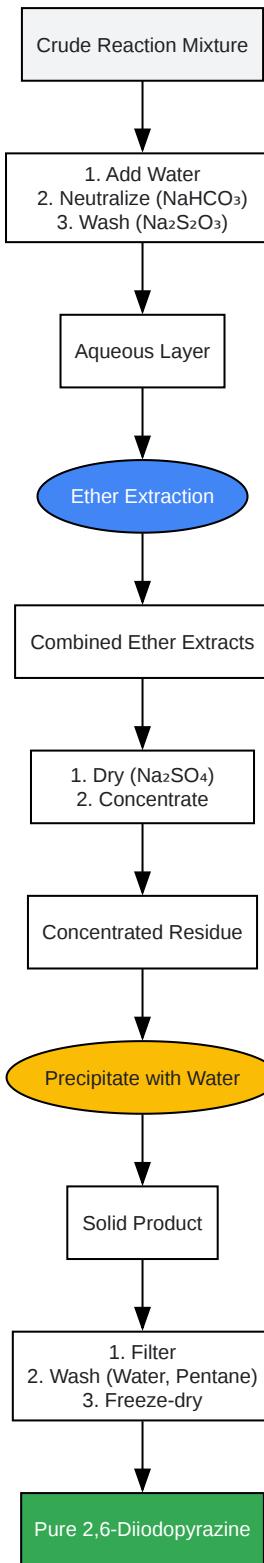
### Synthesis of 2,6-Diiodopyrazine



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Caption: Synthesis workflow for **2,6-diiodopyrazine**.

### Purification Workflow



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Caption: Step-by-step purification process.

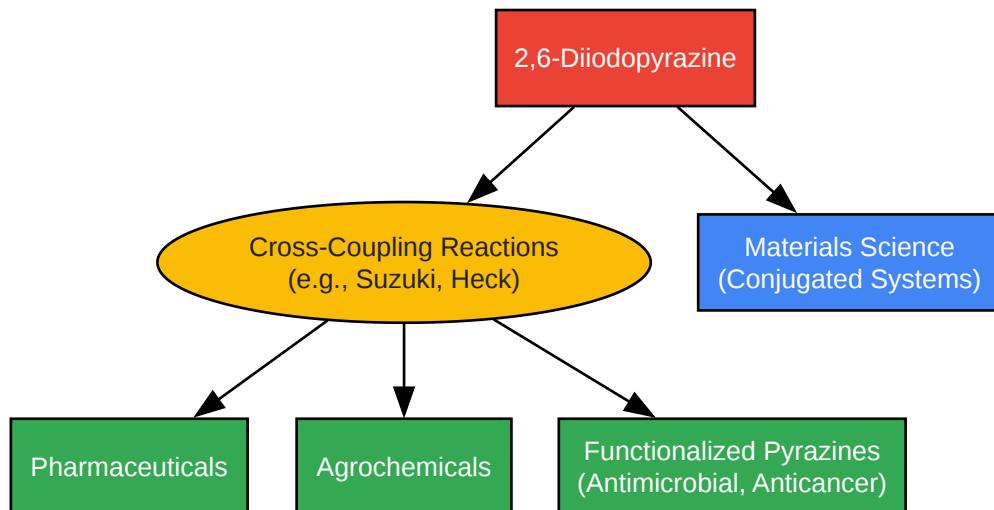
## Reactivity and Applications in Drug Development

**2,6-Diiodopyrazine** is a valuable intermediate in organic synthesis, primarily due to the reactivity of its carbon-iodine bonds, which makes it suitable for various cross-coupling reactions.

Key Reactions and Applications:

- **Cross-Coupling Reactions:** The diiodo-substituted pyrazine core is well-suited for palladium-catalyzed cross-coupling reactions such as Suzuki and Heck couplings.<sup>[2]</sup> These reactions enable the formation of carbon-carbon bonds, allowing for the construction of more complex heterocyclic systems.
- **Pharmaceutical and Agrochemical Synthesis:** It serves as a key intermediate in the development of novel pharmaceuticals and agrochemicals.<sup>[2]</sup> The pyrazine scaffold is a common feature in many biologically active molecules.
- **Functionalized Pyrazine Derivatives:** The compound is used to prepare a variety of functionalized pyrazine derivatives. These derivatives have shown potential biological activities, including antimicrobial and anticancer properties.<sup>[2]</sup> Research has indicated that incorporating a pyrazine ring can enhance the cytotoxicity of certain molecules when compared to their pyridine counterparts.<sup>[3]</sup>
- **Materials Science:** In the field of materials science, **2,6-diiodopyrazine** is utilized in the synthesis of nitrogen-containing conjugated systems, which have applications in electronic devices.<sup>[2]</sup>

## Applications of 2,6-Diiodopyrazine



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Caption: Key application pathways for **2,6-diiodopyrazine**.

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## References

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